

Proper Disposal Procedures for D-(+)-Cellobiose-¹³C

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Compound of Interest

Compound Name: D-(+)-Cellobiose-13C

Cat. No.: B12395374

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This document provides essential safety and logistical information for the proper disposal of D-(+)-Cellobiose-¹³C, a non-hazardous, isotopically labeled carbohydrate used in various research applications. The following procedures are designed to ensure safe handling and compliance with standard laboratory practices.

I. Safety and Handling Precautions

While D-(+)-Cellobiose-¹³C is not classified as a hazardous substance, adherence to good laboratory practices is essential to ensure personnel safety.[1][2][3]

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses, a lab coat, and gloves, when handling the compound.[4]
- Ventilation: Use in a well-ventilated area to avoid inhalation of dust particles.[1]
- Spill Response: In case of a spill, sweep up the solid material and place it in a suitable container for disposal.[4] Avoid generating dust.[4] Clean the spill area with water.
- First Aid:
 - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[3]
 - Skin Contact: Wash off with soap and plenty of water.
 - Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting.[2]

- Inhalation: Move to fresh air.

II. Chemical and Physical Properties

A summary of the key physical and chemical properties of D-(+)-Cellobiose is provided below. The ^{13}C isotope is stable and non-radioactive, and therefore does not alter the chemical properties or disposal requirements of the compound.

Property	Value
Molecular Formula	$\text{C}_{11}^{13}\text{CH}_{22}\text{O}_{11}$
Molecular Weight	Approximately 343.29 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in water
Melting Point	239 °C (decomposes)
Hazard Classification	Not classified as hazardous[1][2][3]

III. Disposal Protocol

As a non-hazardous and water-soluble compound, D-(+)-Cellobiose- ^{13}C can be disposed of through standard laboratory waste streams.

Step 1: Small Quantities (Milligram to Gram Scale)

For small quantities of D-(+)-Cellobiose- ^{13}C , such as residual amounts in vials or on lab equipment:

- Dissolve: Dissolve the compound in water.
- Dispose via Sanitary Sewer: The resulting aqueous solution can be safely poured down the sanitary sewer with copious amounts of water. One document specifically recommends this route for D-(+)-Cellobiose.

Step 2: Large Quantities (Bulk Disposal)

For larger, unused quantities of the solid compound:

- **Consult Local Regulations:** Before disposing of bulk quantities, consult your institution's environmental health and safety (EHS) office for specific guidelines on non-hazardous chemical waste disposal.^[4]
- **Solid Waste Disposal:** If permitted by local regulations, the solid compound can be disposed of as non-hazardous solid waste. Ensure the container is clearly labeled with the chemical name.
- **Landfill:** If required, the material may be sent to a licensed industrial waste landfill.

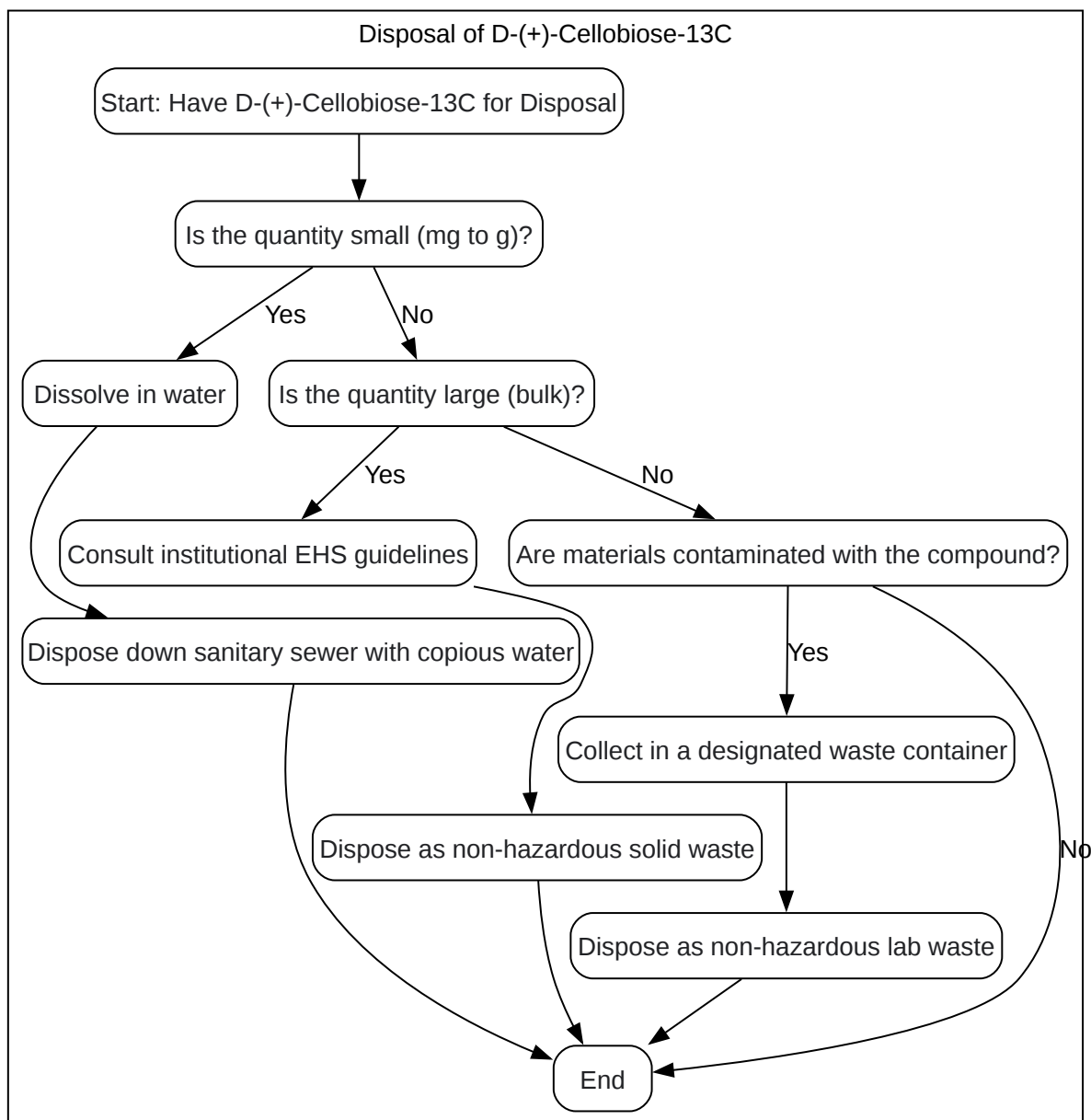
Step 3: Contaminated Materials

For materials contaminated with D-(+)-Cellobiose-¹³C (e.g., paper towels, gloves, weigh boats):

- **Segregate:** Collect these materials in a designated waste container.
- **Dispose as Non-Hazardous Waste:** Dispose of the container as standard, non-hazardous laboratory waste.

IV. Experimental Workflow and Disposal Decision Process

The following diagram illustrates the decision-making process for the proper disposal of D-(+)-Cellobiose-¹³C.



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Caption: Disposal workflow for D-(+)-Cellobiose-¹³C.

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